

Siponimod: A Comprehensive Technical Guide on its Molecular Structure and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Siponimod

Cat. No.: B1193602

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Siponimod, a selective sphingosine-1-phosphate (S1P) receptor modulator, is a significant therapeutic agent in the management of multiple sclerosis. This technical guide provides an in-depth analysis of its molecular structure, chemical properties, and mechanism of action. It is designed to be a comprehensive resource for researchers, scientists, and professionals involved in drug development, offering detailed quantitative data, experimental methodologies, and visual representations of key biological pathways and experimental processes.

Molecular Structure and Chemical Properties

Siponimod, with the IUPAC name 1-({4-[(1E)-1-({[4-cyclohexyl-3-(trifluoromethyl)phenyl]methoxy}imino)ethyl]-2-ethylphenyl)methyl}azetidine-3-carboxylic acid, is a synthetic organic compound.^[1] Its chemical structure is characterized by a central phenyl ring substituted with an ethyl group and a side chain containing an oxime ether linkage, a cyclohexyl moiety, and a trifluoromethyl group. This intricate structure is crucial for its selective interaction with sphingosine-1-phosphate receptors.

Table 1: Physicochemical Properties of **Siponimod**

Property	Value	Reference
IUPAC Name	1-({4-[(1E)-1-({[4-cyclohexyl-3-(trifluoromethyl)phenyl]methoxy}imino)ethyl]-2-ethylphenyl)methyl}azetidine-3-carboxylic acid	[1]
CAS Number	1230487-00-9	[1]
Molecular Formula	C29H35F3N2O3	[1]
Molecular Weight	516.60 g/mol	[1]
Appearance	White to almost white powder	
Melting Point	111-112 °C	
Solubility	Soluble in DMSO and ethanol. Sparingly soluble in aqueous buffers.	
pKa (Acidic)	3.28	
pKa (Basic)	7.69	

Mechanism of Action: A Dual-Acting Modulator

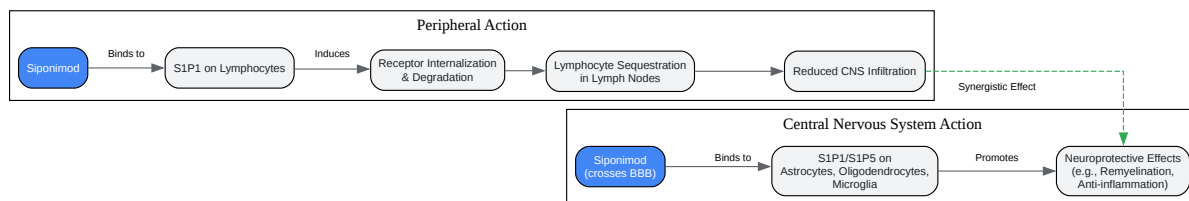
Siponimod is a selective modulator of the sphingosine-1-phosphate (S1P) receptors, specifically targeting S1P receptor subtype 1 (S1P1) and subtype 5 (S1P5). Its mechanism of action is twofold, involving both peripheral and central nervous system (CNS) effects.

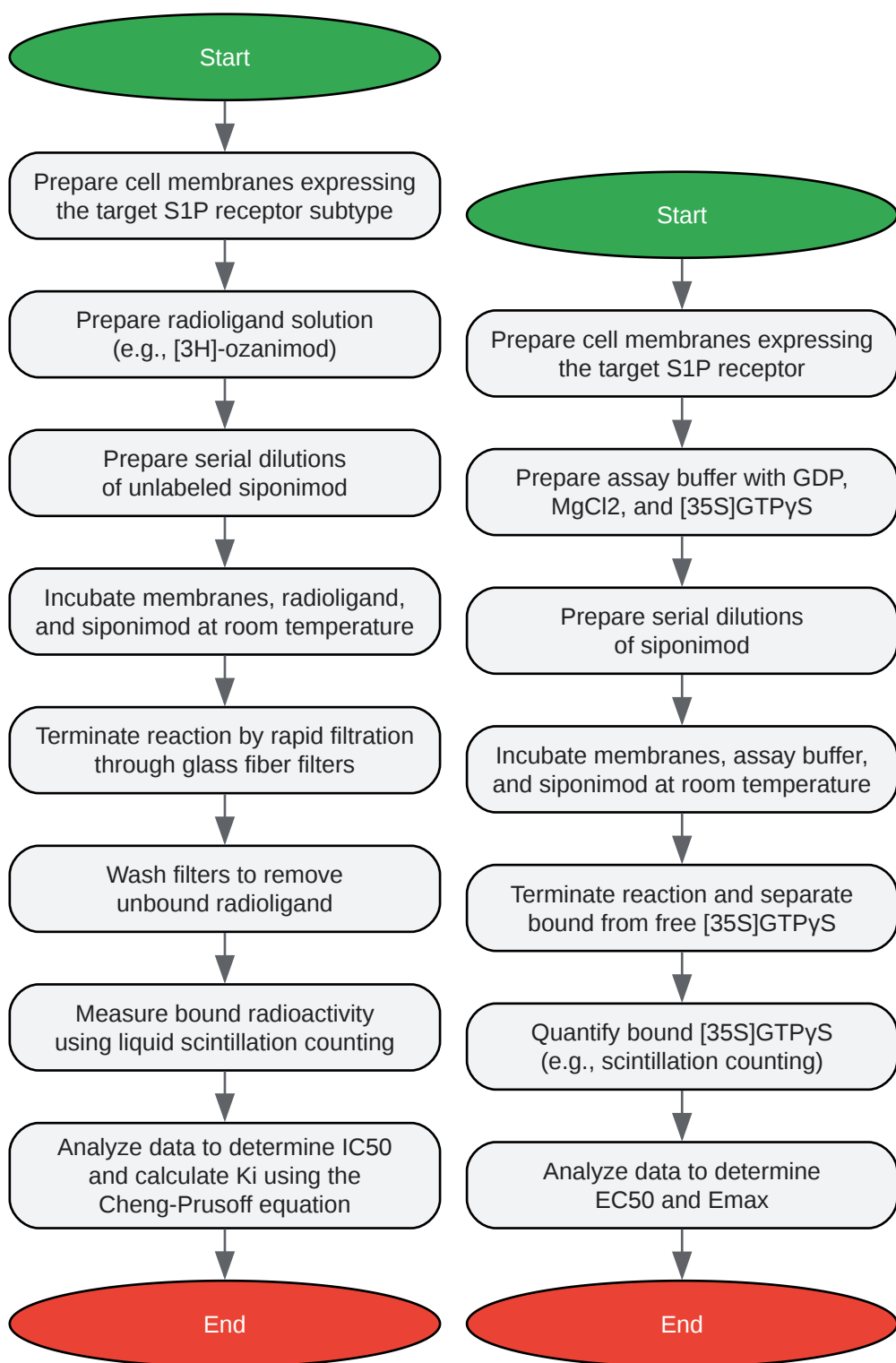
Peripheral Immune Modulation

In the periphery, **siponimod** acts as a functional antagonist of S1P1 receptors on lymphocytes. Binding of **siponimod** to S1P1 induces the internalization and degradation of the receptor, thereby preventing lymphocytes from egressing from the lymph nodes. This sequestration of lymphocytes, particularly T cells and B cells, in the lymphoid organs reduces their circulation in the peripheral blood and subsequent infiltration into the CNS. This peripheral action is a key contributor to its anti-inflammatory effects in multiple sclerosis.

Direct Central Nervous System Effects

Siponimod can cross the blood-brain barrier and exert direct effects within the CNS. Within the CNS, it targets S1P1 and S1P5 receptors expressed on various neural cells, including astrocytes, oligodendrocytes, and microglia. Preclinical studies suggest that these interactions may lead to neuroprotective effects, such as promoting remyelination and attenuating neuroinflammation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Siponimod - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Siponimod: A Comprehensive Technical Guide on its Molecular Structure and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193602#molecular-structure-and-chemical-properties-of-siponimod>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com